3-Chloro-2-nitrobenzoate safety data sheet (SDS) hazards

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Compound of Interest

Compound Name:	*3-Chloro-2-nitrobenzoate*
Cat. No.:	*B13357121*

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Technical Hazard Management Guide: 3-Chloro-2-nitrobenzoic Acid

Content Type: Technical Safety Whitepaper Subject: 3-Chloro-2-nitrobenzoic Acid (CAS: 4771-47-5) / **3-Chloro-2-nitrobenzoate** species Audience: Research Scientists, Process Chemists, and HSE Managers[1]

Executive Technical Summary

This guide provides a rigorous safety analysis of 3-Chloro-2-nitrobenzoic acid, a critical intermediate in the synthesis of heterocyclic pharmaceutical scaffolds (specifically quinolines). [1] While often handled as a standard reagent, its structural moieties—an electron-withdrawing nitro group ortho to a carboxylic acid—create specific physicochemical hazards that require precise engineering controls.

Crucial Distinction: While the user query specifies "benzoate" (the conjugate base), the commercially supplied form is predominantly the protonated acid. This guide focuses on the acid (CAS 4771-47-5) as the primary handling risk, while acknowledging that basic workups will generate the benzoate species, which shares the toxicological profile but differs in solubility and transport mechanics.[1]

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Chemical Identity & Physicochemical Context

Effective safety management begins with accurate identification. The "benzoate" designation often leads to ambiguity between the salt and the free acid.

Parameter	Technical Specification
Chemical Name	3-Chloro-2-nitrobenzoic acid
CAS Number	4771-47-5
Molecular Formula	$C_7H_4ClNO_4$
Molecular Weight	201.56 g/mol
Appearance	Light yellow powder/crystalline solid
Melting Point	237–239 °C
Acidity (pKa)	~2.0–2.5 (Predicted; enhanced acidity due to ortho-nitro electron withdrawal)
Solubility	Low in water; Soluble in DMSO, Methanol, dilute base (as benzoate)

Hazard Profiling: The Structural Basis of Toxicity

Standard Safety Data Sheets (SDS) list GHS codes, but they rarely explain the causality. Understanding why this molecule is hazardous allows for better risk prediction.

GHS Classification & Physiological Mechanisms

The compound is classified as a Category 2 Irritant and STOT SE 3 (Respiratory Irritant).

- H315 (Skin Irritation): The carboxylic acid functionality, potentiated by the electron-withdrawing nitro and chloro groups, increases the acidity of the proton. Upon contact with skin moisture, it creates a localized acidic environment (pH < 2), leading to immediate protein denaturation and irritation.

- H319 (Eye Irritation): As a solid powder, the micro-crystalline structure acts as a mechanical abrasive. Chemically, the high acidity causes rapid corneal irritation.

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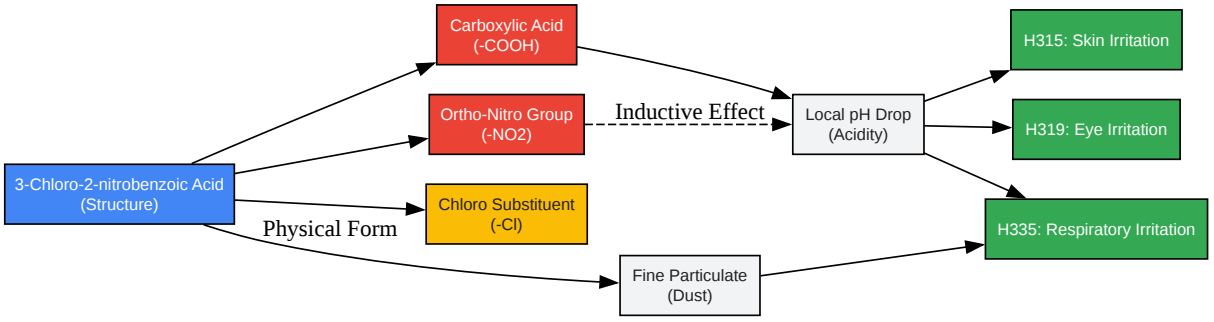
- H335 (Respiratory Irritation): Inhalation of dust deposits acidic particles in the bronchial mucosa. The ortho-nitro group can also facilitate oxidative stress in mucosal tissues, though this is secondary to the pH effect.

Visualization: Hazard Logic Tree

The following diagram maps the chemical structure to the specific safety risks, providing a logical framework for the GHS classifications.



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Caption: Structural hazard mapping linking functional groups (Acid, Nitro) to physiological mechanisms (Acidity, Particulates) and GHS outcomes.[1][2][3][4][5]

Operational Safety Protocols (The "How")

Safety is not just PPE; it is a hierarchy of controls. For 3-Chloro-2-nitrobenzoic acid, the primary risk is dust generation.[1]

Engineering Controls (Primary Defense)

- Powder Handling: All weighing of the solid >10 mg must occur inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.

- Static Control: Dry organic powders can accumulate static charge. Use anti-static weighing boats and ground equipment to prevent dispersion.

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Personal Protective Equipment (PPE) Matrix

Do not rely on generic PPE. Use this task-specific matrix:

Task	Respiratory	Dermal (Hands)	Dermal (Body)	Eye Protection
Weighing (<1g)	Fume Hood (No respirator needed)	Nitrile (Double gloved, 0.11mm min)	Lab Coat	Safety Glasses
Weighing (>1g)	Fume Hood + N95 (if turbulent air)	Nitrile (Double) or Butyl Rubber	Lab Coat + Tyvek Sleeves	Safety Goggles
Reaction Setup	Fume Hood	Chemical Resistant Gloves	Lab Coat	Safety Goggles
Spill Cleanup	P100 / N99 Respirator	Nitrile (Thick, >0.2mm)	Tyvek Suit	Face Shield

Protocol Validation:

- Why Nitrile? Nitrile provides excellent resistance to weak acids and organic solids.
- Why Goggles over Glasses? Fine acidic dust can bypass the side-shields of safety glasses. Goggles provide a seal.

Emergency Response Architecture

In the event of exposure, a linear "flush and forget" approach is insufficient. Use this self-validating response loop.

Exposure Response Workflow

This workflow ensures that the response matches the severity of the acidic irritation.

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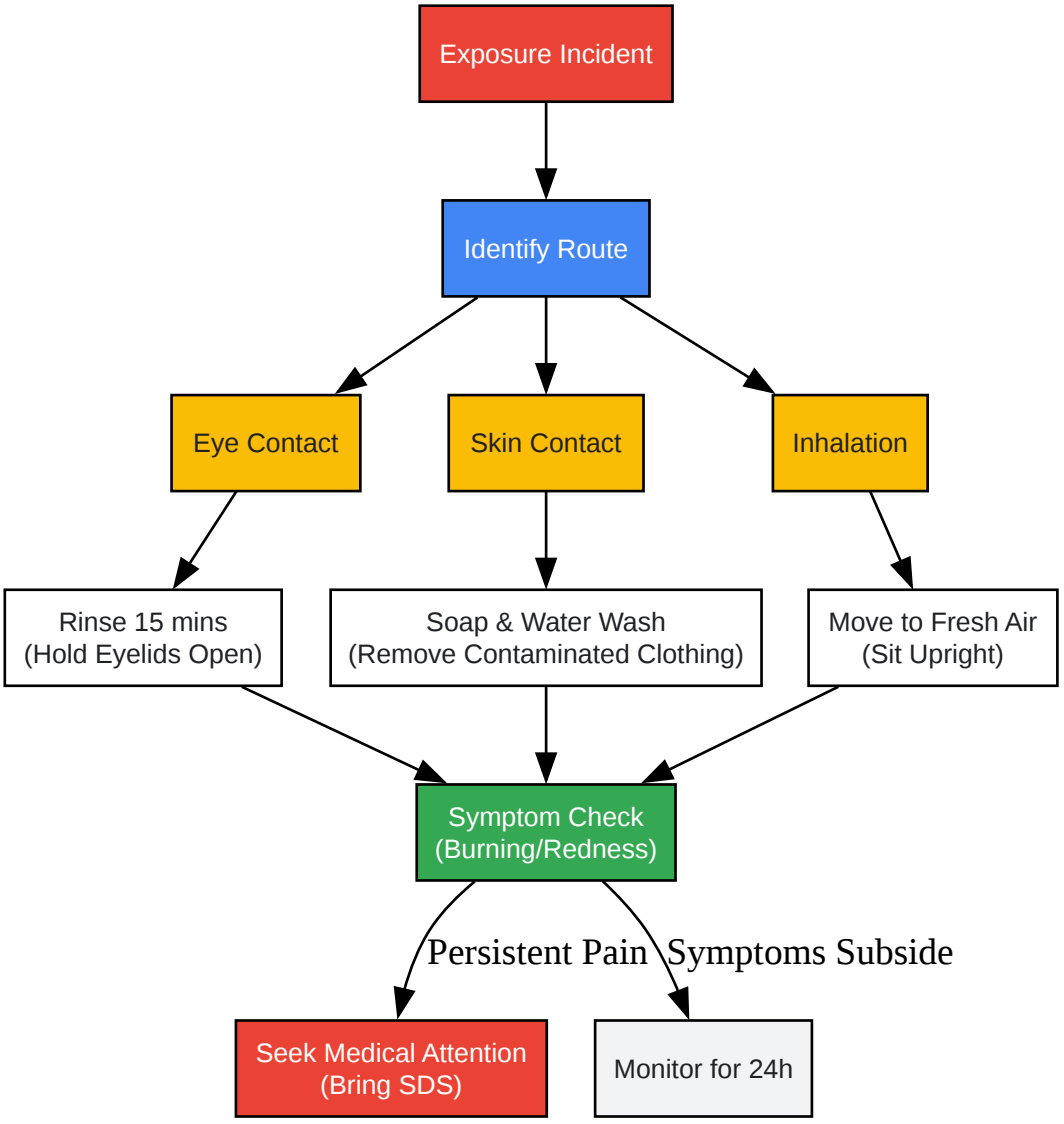

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Caption: Decision matrix for emergency response, prioritizing immediate decontamination followed by symptom-based escalation.

Firefighting Measures

- Media: Water spray, Carbon dioxide (CO_2), Dry chemical, or Alcohol-resistant foam.[6]
- Specific Hazard: Thermal decomposition releases Nitrogen oxides (NOx), Hydrogen chloride (HCl), and Carbon oxides.

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- Tactical Note: Firefighters must wear SCBA.[6] The release of HCl gas creates a corrosive cloud; downstream equipment must be checked for corrosion after the fire is suppressed.

Toxicological Data Gap Analysis

Critical Note: According to major suppliers (Sigma-Aldrich, Thermo Fisher), the specific toxicological properties (LD50, chronic toxicity) of 3-Chloro-2-nitrobenzoic acid have not been thoroughly investigated [1, 2].[1]

Researchers must therefore apply Predictive Toxicology based on structural analogs:

- Nitrobenzoic Acids Class: Generally possess low-to-moderate acute oral toxicity but are significant methemoglobinemia risks if ingested in large quantities (due to the nitro group reduction).
- Chlorobenzoic Acids Class: Known for persistence and moderate environmental toxicity.
- Genotoxicity: Nitro-aromatics are often flagged for potential mutagenicity (Ames test positive in some analogs), though specific data for this isomer is lacking. Treat as a potential mutagen as a precaution.

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